

Application Notes and Protocols for the Analysis of Dimetridazole-d3 in Poultry

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Compound of Interest

Compound Name: Dimetridazole-d3

Cat. No.: B135274

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Introduction

Dimetridazole (DMZ) is a nitroimidazole drug historically used in veterinary medicine to treat and prevent protozoal infections in poultry, such as histomoniasis (blackhead disease) in turkeys.[1][2] Due to concerns about its potential carcinogenic effects, its use in food-producing animals has been banned or restricted in many countries.[2][3] Consequently, sensitive and reliable analytical methods are required to monitor for DMZ residues in poultry products to ensure food safety. **Dimetridazole-d3** (DMZ-d3) is a deuterated analog of DMZ and is the preferred internal standard for quantitative analysis due to its similar chemical and physical properties to the analyte, which helps to correct for variations during sample preparation and analysis. This document provides detailed application notes and protocols for the analysis of DMZ residues in poultry tissues and eggs using DMZ-d3 as an internal standard, primarily by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Quantitative Data Summary

The following tables summarize the quantitative data from various validated methods for the determination of Dimetridazole in poultry.

Table 1: Method Performance Characteristics for Dimetridazole (DMZ) and its Metabolite HMMNI

Parameter	Matrix	Concentration Range	Recovery (%)	Intra-day RSD (%)	Inter-day RSD (%)	Reference
Linearity (r^2)	Tissues and Egg	1 - 100 ng/g	-	-	-	[2][4]
LOD	Tissues and Egg	0.5 ng/g	-	-	-	[4]
LOQ	Tissues and Egg	1.0 ng/g	-	-	-	[4]
Recovery	Tissues and Egg	-	84.90 - 103.01	< 10	< 15	[4]

Table 2: Recovery Data for Dimetridazole (DMZ) using Deuteriated DMZ as Internal Standard

Matrix	Spiked Level (ng/g)	Internal Standard Corrected Recovery (%)	RSD (%)	Absolute Recovery (%)	Reference
Liver	5	93 - 102	1.2 - 7.7	~80	[1][5]
Liver	10	93 - 102	1.2 - 7.7	~80	[1][5]
Liver	20	93 - 102	1.2 - 7.7	~80	[1][5]
Muscle	5	93 - 102	1.2 - 7.7	~80	[1][5]
Eggs	5	93 - 102	1.2 - 7.7	~80	[1][5]

Table 3: HPLC Method Performance for Dimetridazole and Metronidazole

Matrix	Spiked Level (ng/g)	Average Recovery (%)	Coefficient of Variation (%)	Detection Limit	Reference
Muscle, Liver, Eggs	10	82 - 94	< 10	2 ng/g	[6]
Muscle, Liver, Eggs	20	82 - 94	< 10	2 ng/g	[6]
Serum	-	-	-	5 ng/mL	[6]

Experimental Protocols

This section details the methodologies for the analysis of Dimetridazole residues in poultry, incorporating **Dimetridazole-d3** as an internal standard.

Protocol 1: LC-MS/MS Analysis of Dimetridazole and its Metabolite HMMNI in Poultry Tissues and Eggs

This protocol is based on a high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) method.[\[2\]](#)[\[4\]](#)

1. Materials and Reagents

- Dimetridazole (DMZ) standard
- **Dimetridazole-d3** (DMZ-d3) internal standard
- 2-hydroxymethyl-1-methyl-5-nitroimidazole (HMMNI) standard
- Ethyl acetate (HPLC grade)
- Formic acid (LC-MS grade)
- n-Hexane (HPLC grade)
- Methanol (LC-MS grade)

- Ammonia solution
- Water (LC-MS grade)
- MCX solid-phase extraction (SPE) cartridges
- 0.22 μ m syringe filters

2. Sample Preparation

- Tissue Samples (Muscle, Liver, Kidney, Sebum):
 - Weigh 2.0 g of homogenized tissue into a 15 mL centrifuge tube.
 - Spike with an appropriate amount of DMZ-d3 internal standard solution.
 - Add 10 mL of ethyl acetate.
 - Vortex and oscillate for 10 minutes.
 - Centrifuge at 8,000 rpm for 5 minutes at 4°C.
 - Collect the supernatant. Repeat the extraction process and combine the supernatants.
 - Evaporate the combined supernatant to dryness under a stream of nitrogen.
 - Re-dissolve the residue in 3 mL of water containing 0.1% formic acid.
 - Add 5 mL of n-hexane, vortex, and centrifuge.
 - Collect the lower aqueous layer for SPE cleanup.
- Egg Samples:
 - Weigh 4.0 g of homogenized egg into a 15 mL centrifuge tube.
 - Spike with DMZ-d3 internal standard.
 - Follow steps 3-7 as for tissue samples.

- Re-dissolve the residue in 1 mL of the initial mobile phase.
- Add 5 mL of n-hexane, vortex, and centrifuge.
- Collect the lower layer for analysis.

3. Solid-Phase Extraction (SPE) Cleanup (for Tissue Extracts)

- Condition an MCX SPE cartridge.
- Load the aqueous extract from the tissue sample preparation.
- Wash the cartridge.
- Elute the analytes with methanol containing 5% ammonia.
- Evaporate the eluate to dryness with nitrogen.
- Reconstitute the residue in 1 mL of the initial mobile phase.
- Filter through a 0.22 µm membrane prior to HPLC-MS/MS analysis.

4. LC-MS/MS Conditions

- Liquid Chromatography:
 - Column: C18 analytical column (e.g., 100 mm × 2.1 mm, 1.7 µm).[\[7\]](#)
 - Mobile Phase: A gradient of water with 2 mM ammonium acetate and methanol.[\[7\]](#)
 - Flow Rate: 0.35 mL/min.[\[7\]](#)
 - Column Temperature: 45°C.[\[7\]](#)
- Mass Spectrometry:
 - Ionization Mode: Positive electrospray ionization (ESI+).
 - Monitoring: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM).

- Ions to Monitor: For DMZ, the $[M+H]^+$ ion is at m/z 142, and for DMZ-d3, it is at m/z 145.
[\[1\]](#)[\[5\]](#)

Protocol 2: GC-ECNI-MS Analysis of Dimetridazole in Poultry Tissues

This protocol utilizes gas chromatography with electron capture negative ionization mass spectrometry.[\[3\]](#)

1. Materials and Reagents

- Dimetridazole (DMZ) standard
- **Dimetridazole-d3** (DMZ-d3) internal standard
- Secnidazole (SNZ) internal standard
- Toluene
- n-Hexane
- Amine solid-phase extraction (SPE) columns
- N,O-Bis(trimethylsilyl)acetamide (BSA) for derivatization

2. Sample Preparation

- Homogenize the poultry tissue sample.
- Add DMZ-d3 and SNZ as internal standards.
- Extract with toluene.
- Mix the organic extract with n-hexane.

3. Solid-Phase Extraction (SPE) Cleanup

- Apply the extract to an amine SPE column.

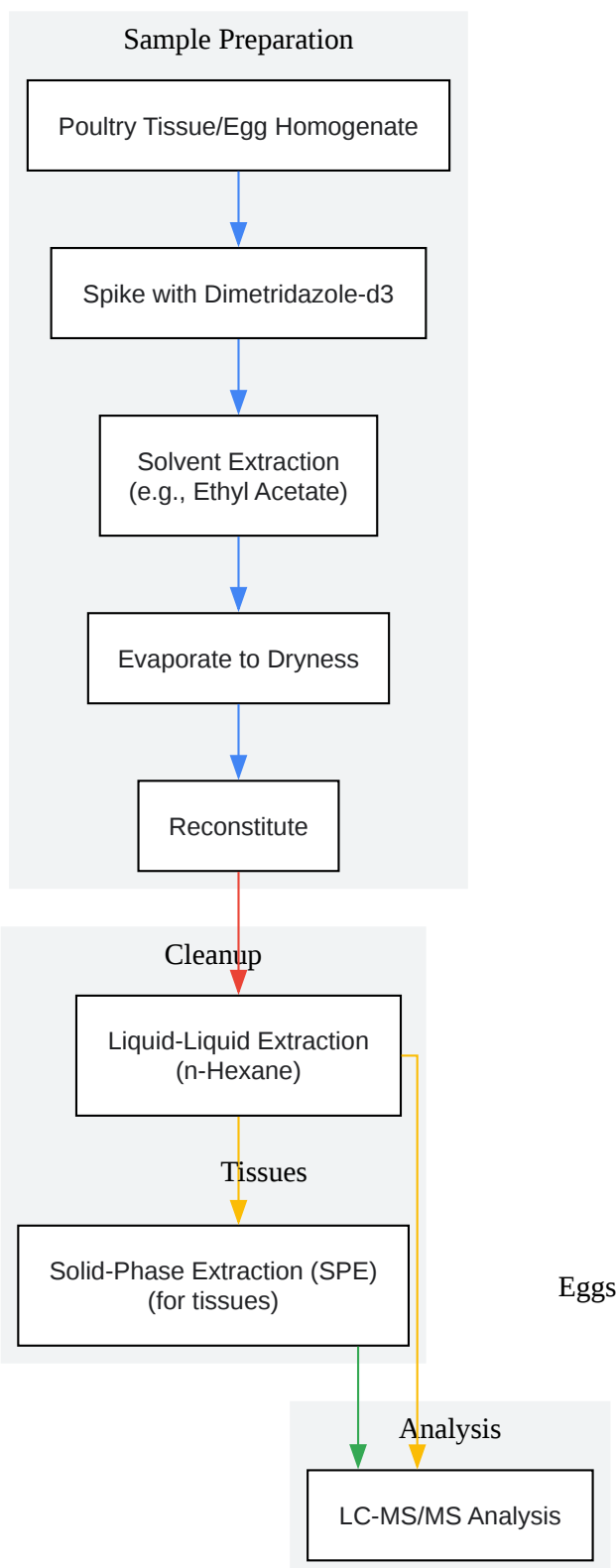
- Elute the analytes.

4. Derivatization and GC-MS Analysis

- Derivatize the extract with BSA.
- Analyze using GC-ECNI-MS.

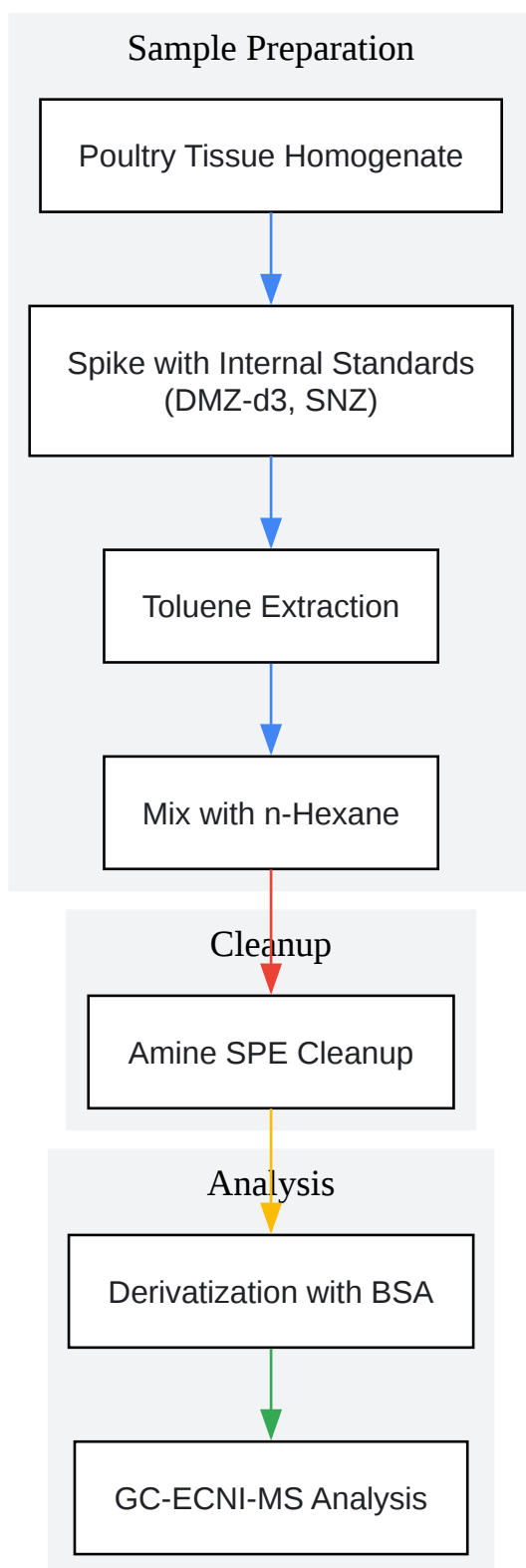
Visualizations

The following diagrams illustrate the experimental workflows.



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Caption: Workflow for LC-MS/MS analysis of Dimetridazole in poultry.



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Caption: Workflow for GC-ECNI-MS analysis of Dimetridazole in poultry.

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